

Handling and safety precautions for 2-Bromo-3,5-dinitrobenzoic acid

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitrobenzoic acid

Cat. No.: B047378

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Technical Support Center: 2-Bromo-3,5-dinitrobenzoic acid

This guide provides essential safety information, handling procedures, and emergency troubleshooting for researchers, scientists, and drug development professionals working with **2-Bromo-3,5-dinitrobenzoic acid**. The following sections offer detailed protocols, frequently asked questions, and clear visual workflows to ensure safe and effective experimentation.

Data Presentation: Chemical and Physical Properties

The following table summarizes the key quantitative data for **2-Bromo-3,5-dinitrobenzoic acid**.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ BrN ₂ O ₆	[1][2]
Molecular Weight	291.01 g/mol	[1][2][3]
CAS Number	116529-60-3	[3]
Appearance	Solid	[2]
Melting Point	213 °C	[3]
Boiling Point (Predicted)	382.6 ± 42.0 °C	[3]
Density (Predicted)	2.051 g/cm ³	[3]

Hazard Identification and GHS Classification

This compound is classified as hazardous.[4][5] Adherence to safety guidelines is critical.

GHS Classification	Hazard Statement	Precautionary Codes
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[1] [6]	P264, P280, P302+P352, P332+P317, P362+P364
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[1][6]	P264, P280, P305+P351+P338, P337+P317
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation.[1][6]	P261, P271, P304+P340, P319, P403+P233, P405

Troubleshooting Guides and FAQs

This section addresses specific issues and questions that may arise during the handling and use of **2-Bromo-3,5-dinitrobenzoic acid**.

General Handling and Storage

Q1: What are the primary hazards I should be aware of when working with this chemical?

A1: The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[1][6] It is crucial to avoid direct contact and inhalation of the dust.[7]

Q2: What Personal Protective Equipment (PPE) is mandatory for handling **2-Bromo-3,5-dinitrobenzoic acid**?

A2: You must wear protective gloves, safety glasses with side-shields or goggles, and a lab coat.[8] If there is a risk of generating dust, use a full-face respirator with an appropriate particulate filter (e.g., P2 type).[9] All PPE should be selected based on a thorough risk assessment.

Q3: How should I properly store this chemical?

A3: Store the compound in a tightly closed, original container in a cool, dry, and well-ventilated area.[10] It should be stored locked up and away from incompatible materials and foodstuff containers.[11]

Q4: What substances are incompatible with **2-Bromo-3,5-dinitrobenzoic acid**?

A4: Avoid contact with strong oxidizing agents.[10] Aromatic nitro compounds can react vigorously or even explosively with reducing agents, alkalies, or when heated.[5]

Emergency and First Aid

Q5: I've spilled a small amount of the solid on my lab bench. What is the correct cleanup procedure?

A5: For a minor spill, first, ensure the area is well-ventilated and restrict access to non-essential personnel.[12] Wearing your full PPE, gently sweep or vacuum the solid material into a suitable, labeled container for disposal. Avoid creating dust.[7] Clean the affected area with soap and water. Report the spill to your laboratory's safety officer.[12]

Q6: I think I may have inhaled some of the dust. What should I do?

A6: Immediately move to fresh air.[8] If you feel unwell or experience respiratory irritation, seek medical attention and call a POISON CENTER or physician.[8]

Q7: The compound came into contact with my skin or eyes. What are the immediate first aid steps?

A7:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[8] Remove any contaminated clothing and wash it before reuse. If skin irritation occurs or persists, seek medical attention.[8]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[8] If you wear contact lenses, remove them if it is safe and easy to do so, and continue rinsing. Seek immediate medical attention from an ophthalmologist.

Q8: How should I dispose of waste containing **2-Bromo-3,5-dinitrobenzoic acid**?

A8: All waste material must be disposed of in accordance with local, state, and federal regulations.[5] Dispose of the contents and container at an approved waste disposal plant. Do not mix with other waste and handle uncleaned containers as you would the product itself.

Experimental Protocols

Protocol 1: Safe Weighing and Handling of Solid **2-Bromo-3,5-dinitrobenzoic acid**

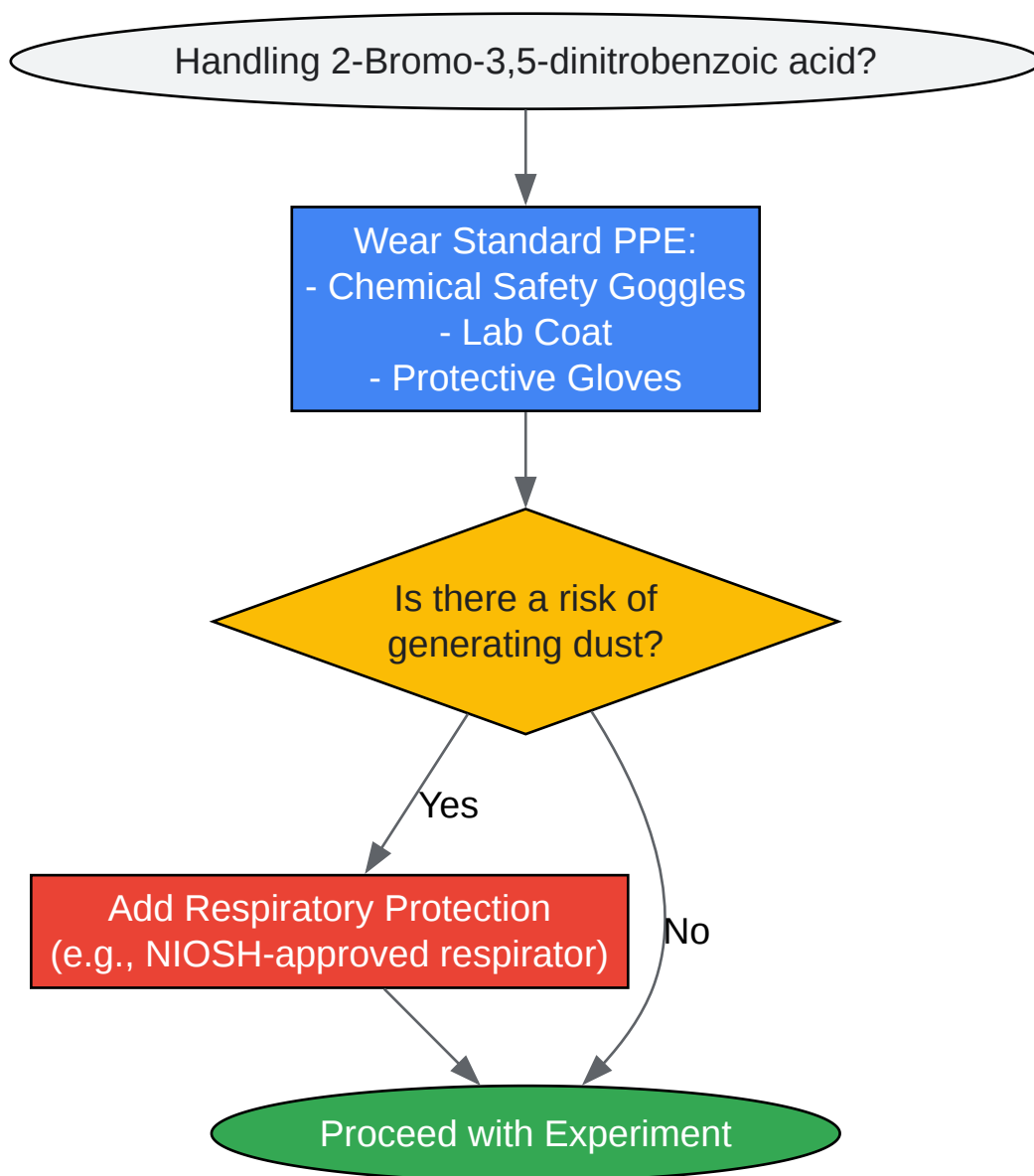
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[10] Confirm that an emergency eyewash station and safety shower are accessible.[5]
- PPE Confirmation: Don appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles.[9] If significant dust is anticipated, a respirator is required.
- Weighing: Use a spatula to carefully transfer the desired amount of the solid from its storage container to a weighing vessel. Perform this action slowly to minimize dust generation.
- Container Sealing: Once the desired amount is weighed, securely close the primary storage container.[11]

- **Post-Handling:** After completing your work, wash your hands and any exposed skin thoroughly with soap and water.[\[8\]](#) Clean the weighing area and any equipment used.
- **Storage:** Return the sealed container to its designated locked storage location.

Protocol 2: Emergency Response for a Small-Scale Spill

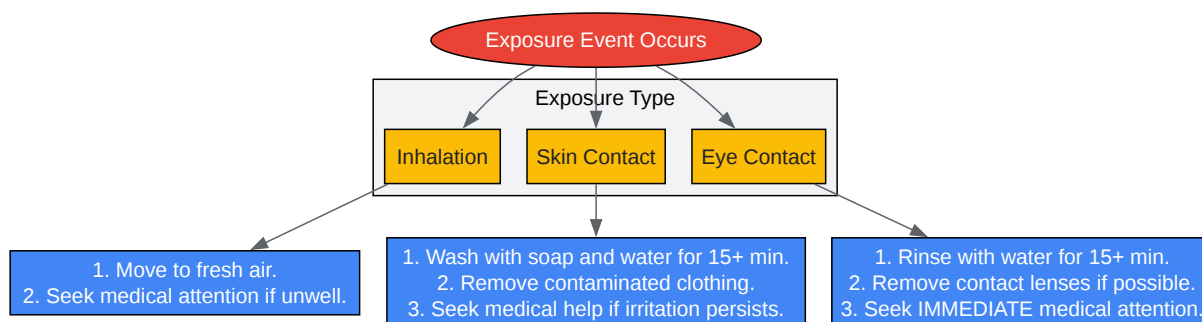
- **Alert Personnel:** Immediately notify others in the immediate vicinity of the spill.[\[12\]](#)
- **Isolate Area:** Evacuate all non-essential personnel from the spill area.[\[12\]](#)
- **Ventilation:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[\[12\]](#)
- **Don PPE:** If not already wearing it, put on your full PPE (gloves, goggles, lab coat, and if necessary, a respirator).
- **Containment & Cleanup:**
 - Gently cover the spill with an inert absorbent material if available.
 - Carefully sweep the solid material into a designated, clearly labeled waste container.[\[4\]](#) Avoid any actions that could generate dust.
 - Do not allow the spilled material to enter drains.
- **Decontamination:** Thoroughly clean the spill surface with soap and water.
- **Disposal:** Dispose of the waste container and any contaminated cleaning materials according to institutional and regulatory guidelines.[\[5\]](#)
- **Reporting:** Document the incident and report it to your supervisor and the appropriate safety officer.[\[12\]](#)

Visual Workflows and Diagrams



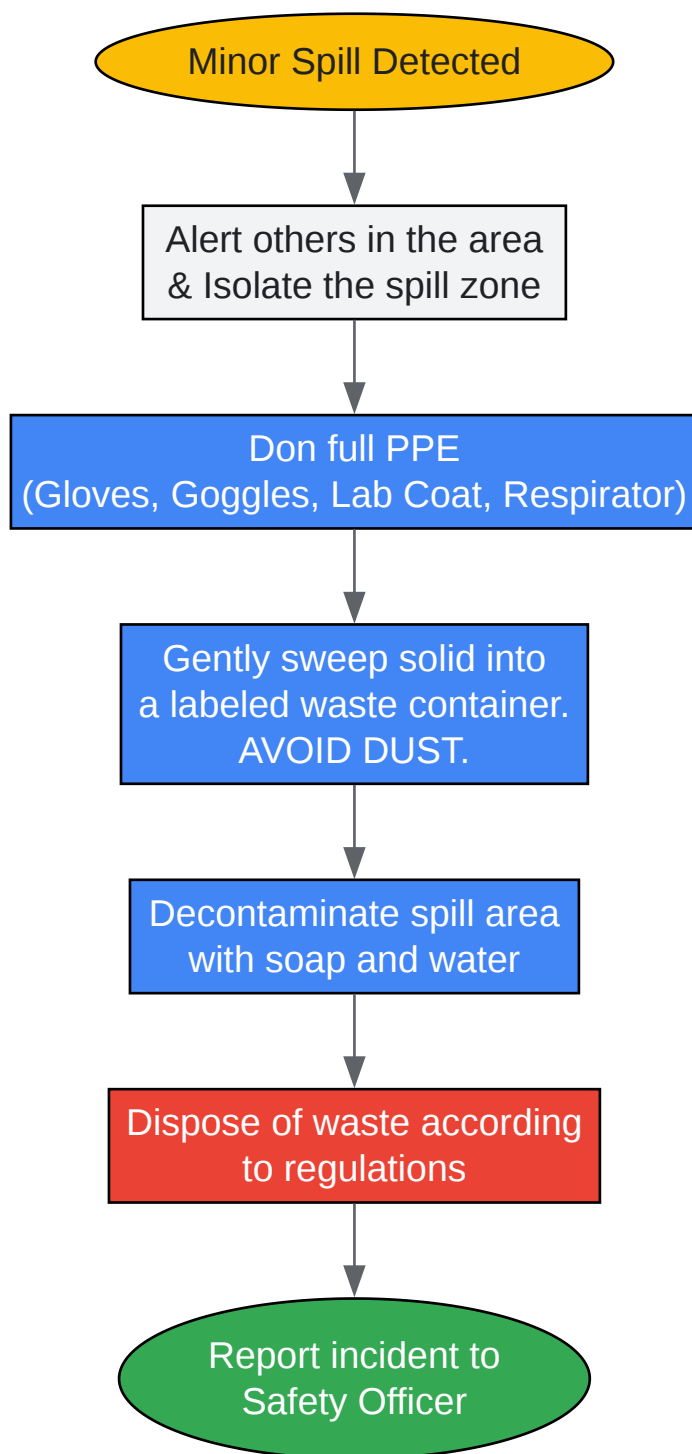
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Personal Protective Equipment (PPE) Decision Workflow.



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Emergency First Aid Response Flowchart.



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Small-Scale Spill Cleanup Procedure.

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